

physical and chemical properties of 2-Bromo-1,4-dioxane

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Compound of Interest

Compound Name: 2-Bromo-1,4-dioxane

Cat. No.: B8561504

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An In-depth Technical Guide to 2-Bromo-1,4-dioxane

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-1,4-dioxane**, with a focus on its core characteristics, available experimental data, and safety considerations. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Properties

2-Bromo-1,4-dioxane is a halogenated heterocyclic ether. Its chemical structure consists of a dioxane ring substituted with a bromine atom at the 2-position.

Molecular Formula: C4H7BrO2

Molecular Weight: 167.00 g/mol

CAS Number: 179690-41-6[1][2]

Physical and Chemical Properties

A comprehensive search for the specific physical properties of **2-Bromo-1,4-dioxane** did not yield quantitative data for its boiling point, melting point, density, or solubility. The available



information is often for the isomeric compound, 2-(2-Bromoethyl)-1,3-dioxane, and care must be taken to not misattribute these values.

For comparative purposes, the properties of the related compound 2-(2-Bromoethyl)-1,3-dioxane (CAS: 33884-43-4) are provided in the table below. It is crucial to note that these values do not belong to **2-Bromo-1,4-dioxane**.

Property	Value (for 2-(2-Bromoethyl)-1,3-dioxane)
Boiling Point	67-70 °C at 2.8 mmHg
Density	1.431 g/mL at 25 °C
Refractive Index	n20/D 1.481
Solubility	Soluble in ethanol

Synthesis and Reactivity Synthesis of Related Dioxane Structures

Detailed experimental protocols for the synthesis of **2-Bromo-1,4-dioxane** are not readily available in the surveyed literature. However, the synthesis of the related compound, 2-(2-Bromoethyl)-1,3-dioxane, is well-documented and can serve as a potential reference for synthetic strategies.

A common method involves the reaction of an unsaturated aldehyde or ketone with a diol in the presence of a halogenating agent. For instance, the synthesis of 2-(2-Bromoethyl)-1,3-dioxane can be achieved by reacting acrolein with 1,3-propanediol in the presence of hydrogen bromide.[3]

A generalized workflow for such a synthesis is depicted below:

Caption: Generalized workflow for the synthesis of brominated dioxane derivatives.

Reactivity

Information regarding the specific chemical reactivity of **2-Bromo-1,4-dioxane** is limited. However, based on its structure, the following reactivity patterns can be anticipated:



- Nucleophilic Substitution: The bromine atom is a good leaving group, making the 2-position susceptible to nucleophilic attack.
- Ring Opening: Under strong acidic or basic conditions, the dioxane ring may undergo cleavage.
- Formation of Organometallic Reagents: The bromo group could potentially be used to form
 Grignard or organolithium reagents, although the stability of such reagents would need to be
 considered.

Spectroscopic Data

Specific spectroscopic data (NMR, IR, Mass Spectrometry) for **2-Bromo-1,4-dioxane** is not available in the public domain. For reference, the characteristic spectroscopic features of the parent 1,4-dioxane ring are well-established.

- ¹H NMR: In the proton NMR spectrum of 1,4-dioxane, all eight protons are chemically equivalent and typically appear as a singlet around 3.7 ppm.[4] For **2-Bromo-1,4-dioxane**, the symmetry would be broken, leading to a more complex splitting pattern.
- 13C NMR: The carbon NMR spectrum of 1,4-dioxane shows a single peak at approximately 67 ppm. The introduction of a bromine atom would lead to a downfield shift for the carbon atom at the 2-position and would result in four distinct signals for the carbon atoms in the ring.
- IR Spectroscopy: The infrared spectrum of 1,4-dioxane is characterized by strong C-O-C stretching vibrations in the region of 1100-1000 cm⁻¹.[5][6] The presence of the C-Br bond in 2-Bromo-1,4-dioxane would introduce a characteristic stretching vibration at lower wavenumbers.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Bromo-1,4-dioxane** is not readily available. Therefore, it should be handled with the precautions appropriate for a potentially hazardous chemical. Based on the data for related brominated compounds and the parent 1,4-dioxane, the following hazards should be considered[7][8][9][10]:



- Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.
- Irritation: May cause skin, eye, and respiratory tract irritation.
- Flammability: The parent compound, 1,4-dioxane, is flammable.
- Peroxide Formation: Ethers like dioxane can form explosive peroxides upon storage and exposure to air and light.

Recommended Handling Procedures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry, and dark place.
- Check for peroxide formation before use, especially if the container has been opened previously.

The logical relationship for handling potentially hazardous chemicals is outlined in the diagram below:

Caption: A logical workflow for safe chemical handling procedures.

Applications in Research and Development

While specific applications for **2-Bromo-1,4-dioxane** are not widely reported, brominated dioxanes, in general, can serve as valuable intermediates in organic synthesis. The bromine atom can be displaced by a variety of nucleophiles, allowing for the introduction of different functional groups. This makes them useful building blocks for the synthesis of more complex molecules, including potential pharmaceutical candidates.

Conclusion



2-Bromo-1,4-dioxane is a chemical compound for which detailed experimental data is scarce in publicly available literature. While its core properties can be inferred from its structure, specific quantitative physical and chemical data remains to be fully characterized. Researchers and scientists working with this compound should exercise caution and refer to the safety and handling information for related compounds. Further research is needed to fully elucidate the properties and potential applications of **2-Bromo-1,4-dioxane**.

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